

In-Depth Technical Guide: Solubility of Oxychlorosene Sodium in Various Solvents

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Compound of Interest

Compound Name: Oxychlorosene sodium

Cat. No.: B12689818

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **oxychlorosene sodium**, a complex of sodium 4-tetradecylbenzenesulfonate and hypochlorous acid.

Understanding the solubility of this compound is critical for its formulation, application, and research into its antimicrobial properties. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes the compound's mechanism of action.

Core Topic: Solubility of Oxychlorosene Sodium

Oxychlorosene sodium is an amphiphilic molecule, possessing both a hydrophobic tetradecyl chain and a polar sodium sulfonate group.^[1] This structure dictates its solubility characteristics, allowing for interaction with both aqueous and lipid environments. Its high LogP value of 7.77 indicates significant lipophilicity, which is key to its ability to penetrate cell membranes.^[1]

Data Presentation: Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that influences its bioavailability and formulation. The following table summarizes the available quantitative solubility data for **oxychlorosene sodium**.

Solvent System	Temperature	Method	Solubility	Reference
0.9% Saline (Aqueous)	Not Specified	Not Specified	> 100 mg/mL	[1]
Methanol	Not Specified	Not Available	Data not available	
Ethanol	Not Specified	Not Available	Data not available	
Acetone	Not Specified	Not Available	Data not available	
Isopropanol	Not Specified	Not Available	Data not available	

Note on Organic Solvents: Specific quantitative solubility data for **oxychlorosene sodium** in methanol, ethanol, acetone, and isopropanol are not readily available in the reviewed scientific literature. However, given the compound's amphiphilic nature and high LogP value, it is anticipated to have some degree of solubility in organic solvents.[1] The long alkyl chain suggests miscibility with less polar solvents, while the ionic sulfonate group may limit solubility in highly non-polar environments. Further empirical studies are required to determine the precise solubility in these organic solvents.

Experimental Protocols

Accurate determination of solubility is paramount in pharmaceutical sciences. The following are detailed methodologies for key experiments to ascertain the solubility of a compound like **oxychlorosene sodium**.

Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Methodology:

- Preparation of Saturated Solution: An excess amount of **oxychlorosene sodium** powder is added to a series of vials containing the solvent of interest (e.g., water, 0.9% saline, methanol, ethanol).
- Equilibration: The vials are sealed and agitated in a constant temperature water bath or shaker. The system is allowed to reach equilibrium, which may take 24-72 hours. This ensures that the solvent is fully saturated with the solute.
- Phase Separation: After equilibration, the suspension is allowed to stand, and the undissolved solid is separated from the saturated solution by centrifugation or filtration. Filtration should be performed using a filter that does not bind the compound of interest.
- Quantification: The concentration of **oxychlorosene sodium** in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.
- Data Analysis: The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in mg/mL or mol/L).

Kinetic Solubility Determination

Kinetic solubility provides a measure of how quickly a compound dissolves and is often used in high-throughput screening.

Methodology:

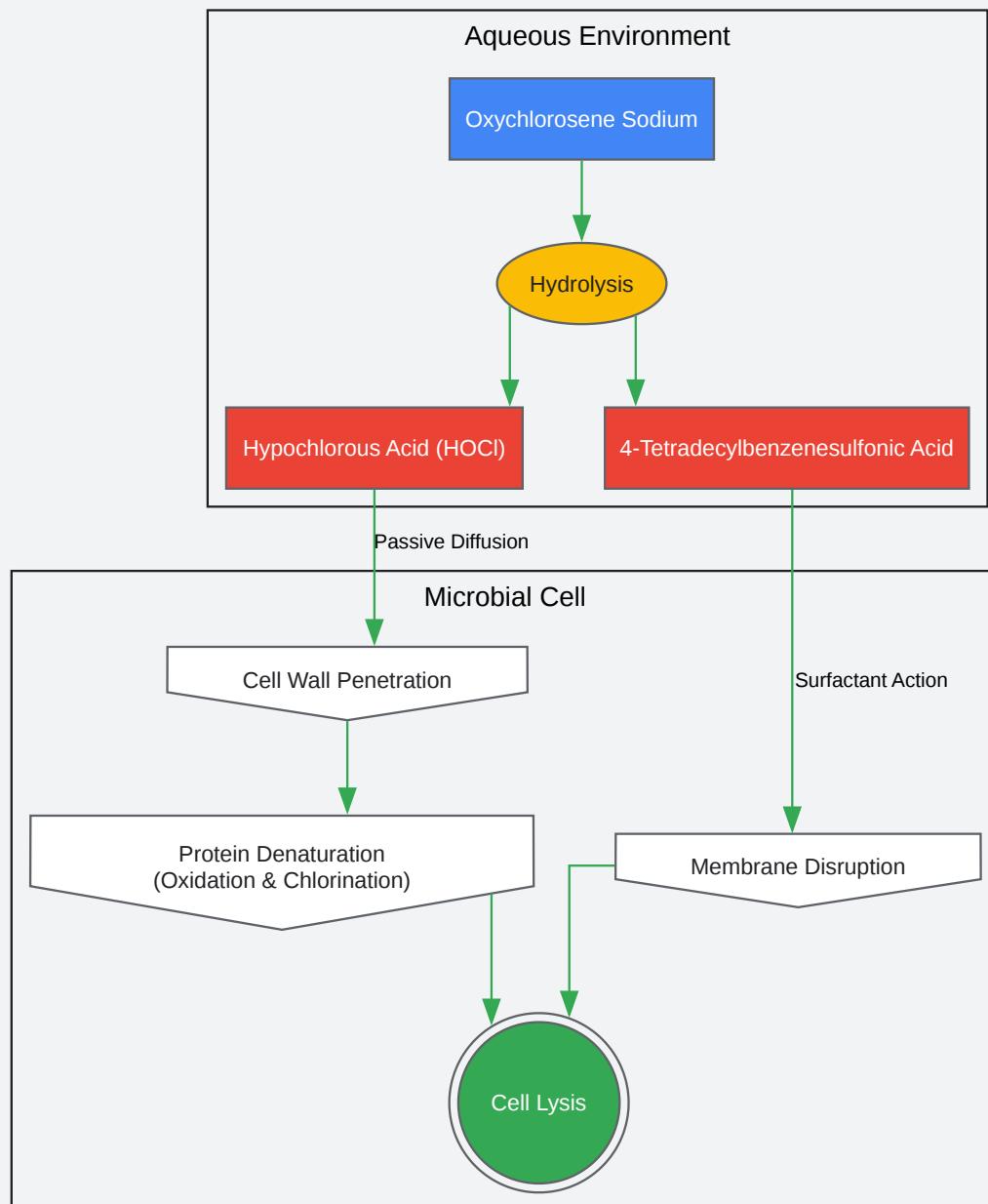
- Stock Solution Preparation: A concentrated stock solution of **oxychlorosene sodium** is prepared in a highly organic solvent, such as dimethyl sulfoxide (DMSO).
- Serial Dilution: The stock solution is serially diluted in the aqueous buffer or solvent of interest in a multi-well plate.
- Precipitation Monitoring: The formation of a precipitate is monitored over a defined period (e.g., 1-24 hours) using nephelometry or visual inspection.

- Solubility Determination: The kinetic solubility is defined as the highest concentration at which no precipitation is observed.

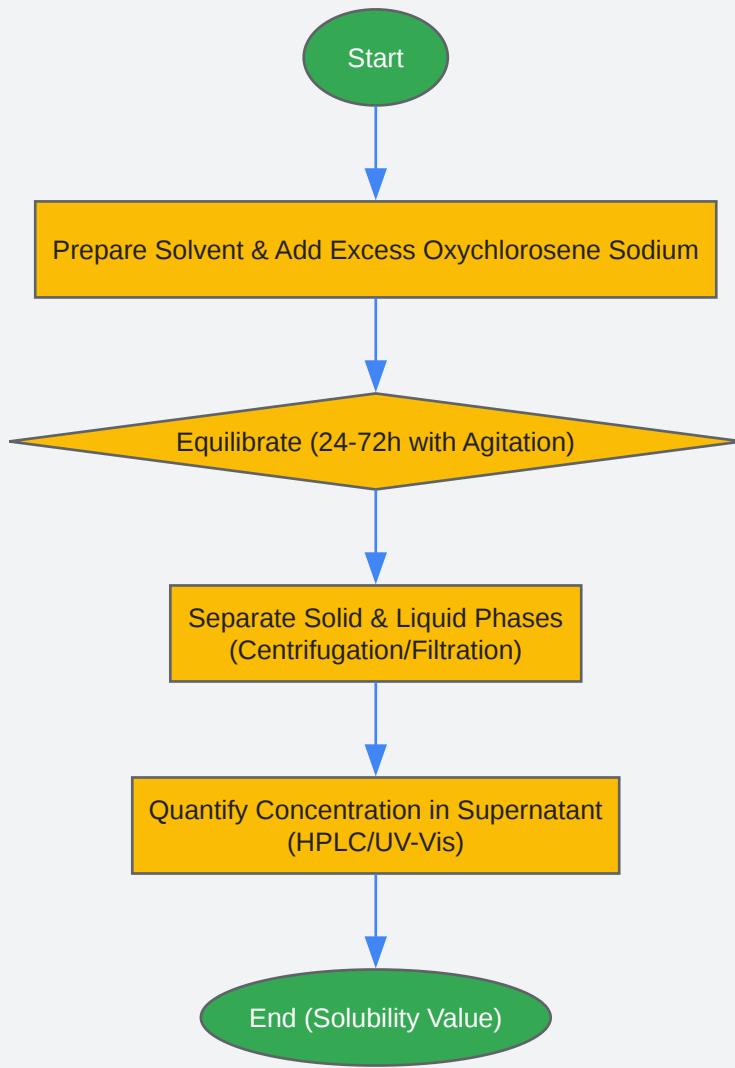
Mandatory Visualizations

The following diagrams illustrate the mechanism of action and a typical experimental workflow for solubility determination of **oxychlorosene sodium**.

Mechanism of Antimicrobial Action of Oxychlorosene Sodium



Experimental Workflow for Equilibrium Solubility Determination

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References

- 1. Oxychlorosene sodium (52906-84-0) for sale [vulcanchem.com]
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